

# Technical Support Center: Industrial Reaction Scalability

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## Compound of Interest

Compound Name: 2-(2-Tert-butylphenoxy)-3-nitropyridine

CAS No.: 861673-67-8

Cat. No.: B8461179

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Department: Process Safety & Scale-Up Engineering Status: Online Current Operator: Senior Application Scientist

## Welcome to the Scale-Up Support Hub

You have reached the Tier-3 Engineering Support for reaction scalability. This guide is structured as a series of resolved support tickets addressing the most frequent and critical failure modes in transferring chemical processes from bench (100 mL) to pilot (50 L) and manufacturing (2,000+ L) scales.

Our objective is to move beyond "trial and error" by applying dimensionless analysis, thermal safety mapping, and regime-based mixing rules.

### Ticket #101: Thermal Control & Runaway Prevention

User Report: "My exothermic reaction was stable in a 500 mL flask. Upon scaling to a 50 L jacketed reactor, the temperature spiked 15°C above the setpoint, triggering an emergency cooling dump. Why did the cooling fail?"

Diagnosis: You have encountered the Surface Area-to-Volume (

) Limit. In your 500 mL flask, the surface area available for cooling relative to the reaction mass was high (~100

). In the 50 L reactor, this ratio dropped significantly (often by factor of 5-10), while heat generation increased linearly with volume. The heat generation rate ( ) exceeded the heat removal capacity ( ).

Technical Resolution: You must quantify the Adiabatic Temperature Rise ( ) and determine the Criticality Class of your reaction before re-attempting.

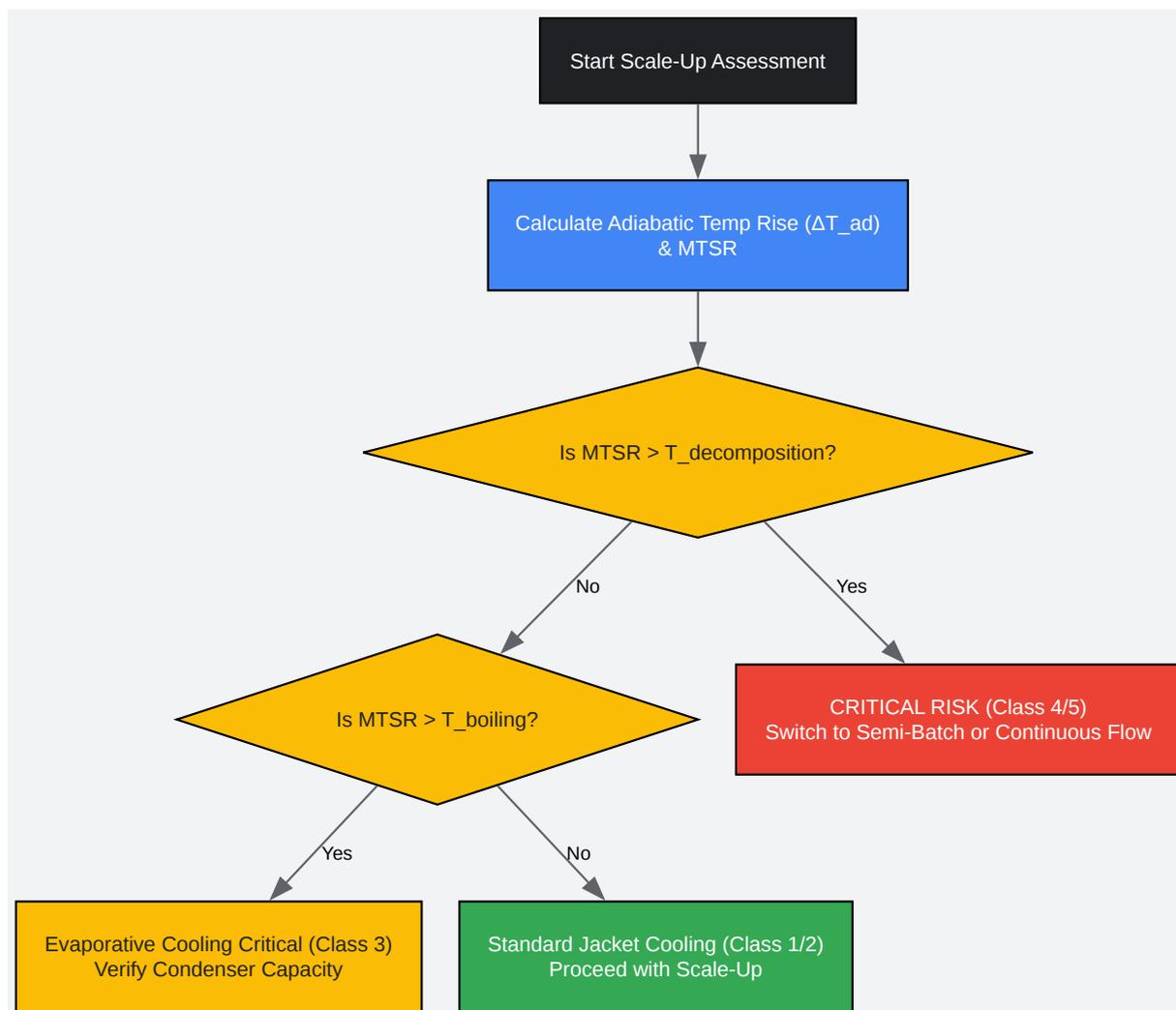
## Step-by-Step Protocol: Thermal Safety Assessment

- Calculate  
: Use a reaction calorimeter (e.g., RC1 or DSC) to measure the heat of reaction ( ).  
Where  
is concentration and  
is specific heat capacity.
- Determine Stoessel Criticality Class: Compare your Process Temperature ( ), Maximum Temperature of Synthesis Reaction ( ), and the Temperature at which Time-to-Maximum-Rate is 24 hours ( ).
  - (assuming cooling failure).

Criticality Class	Risk Level	Description	Action Required
Class 1	Low		Safe to scale with standard jacket cooling.
Class 2	Moderate	but	Aging/instability possible. Monitor closely.
Class 3	High	(solvent)	Evaporative cooling becomes the primary safety barrier. Ensure condensers are sized correctly.
Class 4	Critical		High Runaway Risk. Process Redesign required (e.g., semi-batch).
Class 5	Extreme		Do Not Operate. Immediate reformulation needed.

- Implement Semi-Batch Dosing (The "Dosage Controlled" Regime): If Class 3 or 4, you cannot run batch. You must dose the limiting reagent slowly.
  - Validation: Ensure  
  
(Reaction is faster than dosing). If reaction is slow, reagents accumulate, leading to a "batch-like" runaway if initiated late.

Visualizing the Safety Logic:



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Figure 1: Stoessel Criticality decision matrix for determining thermal safety strategies.

## Ticket #102: Yield Loss & Impurity Spikes

User Report: "Our coupling reaction worked in 1 hour with 98% yield in the lab. In the pilot plant, it took 4 hours, yield dropped to 85%, and a dimer impurity appeared."

Diagnosis: This is a classic Mixing Regime Failure. In the lab, magnetic stirrers often create high local turbulence (high power per volume). In the pilot reactor, you likely hit a mass-transfer limitation. The reaction rate (

) was faster than the mixing rate, creating local "hotspots" of concentration where side reactions (dimerization) occurred.

Technical Resolution: You must stop scaling by "geometry" and start scaling by Damköhler Number (

).

## The Mixing Scale-Up Protocol

- Calculate the Damköhler Number (

):

- If

(Slow Reaction): The system is Kinetically Controlled. Scale up based on Temperature and Residence Time.<sup>[1]</sup> Mixing is secondary.

- If

(Fast Reaction): The system is Mass-Transfer Controlled. Scale up based on Constant Power/Volume (

) or Mass Transfer Coefficient (

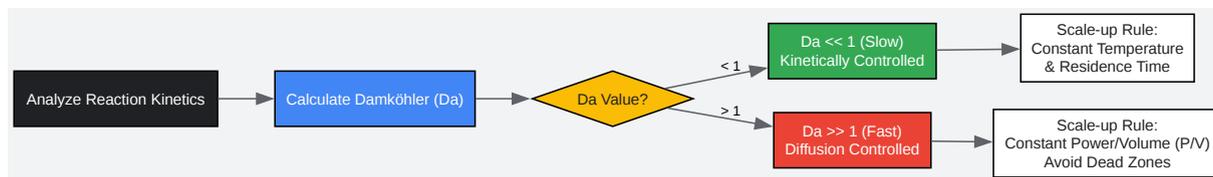
).

- Select the Correct Scale-Up Rule:

Scale-Up Criterion	Application	Consequence at Large Scale
Constant Tip Speed ( )	Shear-sensitive bio-cells, Crystallization	drops significantly. Poor mixing for chemical reactions.
Constant ( )	Most chemical reactions, Gas-Liquid	Maintains mass transfer. Requires lower RPM but higher torque.
Constant Reynolds ( )	Viscous fluids	Rarely used; requires massive power.

- Troubleshooting Your Impurity: Since you have a dimer (side reaction), your process is likely mixing sensitive.
  - Action: Switch scale-up rule to Constant
  - Calculation: If Lab Power = 1 W/L, Pilot Power must be 1 W/L.
  - Note: Pilot motors often cannot match Lab without gearboxes. You may need to dilute the reaction or slow the feed to lower the local

Visualizing Mixing Regimes:



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Figure 2: Decision tree for selecting the correct mixing scale-up parameter based on reaction speed.

## Ticket #103: Process Analytical Technology (PAT)

User Report: "We are struggling to determine the endpoint in the 2000 L reactor. Sampling takes 45 minutes, by which time the product degrades."

Diagnosis: Offline HPLC is insufficient for dynamic industrial processes. You are operating "blind" during the critical transition phase.

Technical Resolution: Implement In-Situ PAT (Process Analytical Technology) as per FDA Quality by Design (QbD) guidelines.

### Implementation Guide

- Select the Sensor:
  - FTIR/Raman (In-situ): For tracking functional group consumption (e.g., disappearance of Carbonyl peak). Best for kinetics.
  - FBRM (Focused Beam Reflectance Measurement): For tracking particle size/count. Essential for Crystallization scale-up.
- The "Golden Batch" Overlay: Do not just "watch" the trend.
  - Run a reference batch in the lab with the probe.
  - Overlay the real-time pilot plant data on the lab data.

- Deviation Alert: If the pilot curve diverges from the lab curve (e.g., slower consumption), you immediately know mixing or temperature is off before the batch is ruined.

## References & Authoritative Grounding

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